

"Troubleshooting common issues in agrometeorological sensors"

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Agromet

Cat. No.: B039676

[Get Quote](#)

Agrometeorological Sensor Technical Support Center

Welcome to the Technical Support Center for **Agrometeorological** Sensors. This resource is designed for researchers, scientists, and drug development professionals to troubleshoot common issues encountered during experimental work.

Frequently Asked Questions (FAQs)

Q1: What are the most common causes of inaccurate sensor readings?

A1: Inaccurate readings from **agrometeorological** sensors can stem from a variety of issues. The most frequent causes include improper sensor installation, sensor drift over time, and environmental factors interfering with measurements. For instance, poor siting of a weather station can lead to erroneous wind speed data due to obstructions, while temperature sensors can be affected by direct sunlight or proximity to heat-radiating surfaces.^{[1][2][3]} Regular maintenance and calibration are crucial to mitigate these issues.^[4]

Q2: How often should **agrometeorological** sensors be calibrated?

A2: The recommended calibration frequency for **agrometeorological** sensors varies depending on the sensor type, manufacturer's guidelines, and the conditions of use.^[5] As a general rule, annual or biennial calibration is recommended for many sensors, such as pyranometers, to ensure data accuracy.^{[5][6]} However, if you observe inconsistent or unusual readings, or if the

sensor has been subjected to physical damage or extreme weather, immediate recalibration may be necessary.[5] For critical research applications, more frequent calibration checks against a trusted reference standard are advisable.

Q3: What is sensor drift and how can it be addressed?

A3: Sensor drift is the gradual and unwanted change in a sensor's reading over time, even when the input is constant. It is a common issue that can be caused by the aging of sensor components, long-term exposure to harsh environmental conditions, or contamination.[2][7] To address sensor drift, regular calibration is essential.[2] By comparing the sensor's readings to a known reference, you can quantify the drift and apply a correction factor or recalibrate the sensor to restore its accuracy.

Q4: What are the initial steps to take when a sensor stops transmitting data?

A4: When a sensor ceases to transmit data, the first step is to check the power supply and all physical connections.[6][8] Ensure that batteries are charged and that cables are securely connected and free from damage.[6] For wireless sensors, verify that the sensor is within the effective range of the receiving device and that there are no new obstructions causing signal loss.[9] If power and connections are secure, the issue may lie with the data logger or the sensor itself, which may require further diagnostic tests.

Troubleshooting Guides by Sensor Type

Temperature and Humidity Sensors

Problem: Temperature readings are consistently too high.

- Cause: The sensor may be improperly sited, receiving direct sunlight, or placed too close to a heat source like a building or paved surface.[10] Heat generated by other electronic components can also affect readings.[8]
- Solution:
 - Ensure the sensor is housed in a properly ventilated radiation shield to protect it from direct solar radiation.[1]

- Relocate the sensor to a shaded, well-ventilated area, away from buildings, asphalt, and other sources of thermal radiation.[10] The ideal location is over a natural surface like grass.[1]
- If multiple sensors are mounted together, position the temperature sensor away from any heat-generating devices.[8]

Problem: Humidity readings seem inaccurate or non-responsive.

- Cause: The sensor element may be contaminated by dust, dirt, or moisture.[7] In high humidity environments, condensation can form on the sensor, leading to inaccurate readings.[8][11]
- Solution:
 - Inspect and gently clean the sensor according to the manufacturer's instructions. A soft brush can be used to remove debris from the sensor and its housing.[4][12]
 - For persistent issues, the sensor may require recalibration or replacement.
 - In environments with condensing humidity, using a sensor with a heated probe can prevent moisture from affecting the readings.[8]

Wind Speed and Direction Sensors (Anemometers and Wind Vanes)

Problem: Wind speed readings are lower than expected or show zero.

- Cause: The anemometer's rotating cups or propeller may be obstructed by debris such as leaves, ice, or spider webs.[13][14] The bearings may also be worn, causing increased friction.[1]
- Solution:
 - Visually inspect the anemometer for any obstructions and carefully clean the cups or propeller.[12]

- Check that the rotating parts spin freely. If they feel gritty or do not move easily in light wind, the bearings may need to be replaced by a qualified technician.[1]
- Ensure the anemometer is installed at an appropriate height and distance from obstructions like trees and buildings to avoid turbulent flow.[1][14]

Problem: Wind direction is incorrect or stuck on one value.

- Cause: The wind vane may be physically obstructed, or there could be a mechanical or electrical failure in the sensor.[9] Improper installation can also lead to a directional offset.[9]
- Solution:
 - Check that the wind vane is securely in place but can rotate freely on its spindle.[15]
 - Verify the sensor's orientation. Ensure it was installed with the correct alignment to true north.
 - If the vane is free to move but the readings are still incorrect, the issue may be with the internal potentiometer or other electronic components, which may necessitate sensor replacement.[15]

Precipitation Sensors (Rain Gauges)

Problem: The rain gauge is not recording any precipitation.

- Cause: The funnel of the tipping bucket rain gauge may be clogged with debris like leaves, dirt, or insect nests.[16][17]
- Solution:
 - Turn off the weather station before maintenance.[18]
 - Remove the funnel and clear any debris from the screen and the funnel itself.[17][18]
 - Inspect the tipping mechanism to ensure it moves freely.[13]

- After cleaning, pour a small, known amount of water into the funnel to test if the tipping mechanism is recording correctly.[1]

Problem: Rainfall measurements seem inaccurate.

- Cause: The rain gauge may not be level, or it may require recalibration.[17][19] During heavy rainfall, tipping bucket gauges can sometimes underestimate the total precipitation.[19]
- Solution:
 - Use a bubble level to ensure the rain gauge is perfectly level on its mounting.[13][17]
 - Perform a calibration check by slowly pouring a known volume of water into the funnel and comparing the recorded amount to the expected value.[13]
 - If the readings are consistently off, the sensor may need to be recalibrated by adjusting the set screws on the tipping mechanism, following the manufacturer's protocol.[7][13]

Soil Moisture and Temperature Sensors

Problem: Soil moisture readings are erratic or do not seem to reflect soil conditions.

- Cause: Poor contact between the sensor and the soil is a common cause of inaccurate readings.[19] Air gaps around the sensor can lead to readings that are too low in dry conditions and too high when saturated.[19] Preferential flow of water along the sensor body can also cause irregular readings.[19]
- Solution:
 - Re-install the sensor, ensuring it is in firm contact with the soil along its entire length. Creating a pilot hole and making a slurry of the surrounding soil to backfill can improve contact.[19]
 - Avoid installing sensors in rocky areas, near large roots, or in depressions where water may pool.[20]
 - Ensure the correct soil type is selected in the data logger software for accurate calibration.[19]

Problem: Soil temperature sensor is not responding to temperature changes.

- Cause: This could be due to a damaged sensor, poor wiring connections, or a failure in the sensor's sealing.[\[2\]](#)[\[21\]](#)
- Solution:
 - Inspect the sensor's wiring for any damage, loose connections, or corrosion.[\[2\]](#)
 - If the wiring is intact, the sensor itself may be faulty and require replacement.[\[21\]](#) A simple test is to remove the sensor and place it in environments with different, known temperatures (like an ice bath) to see if it responds.[\[10\]](#)

Data Presentation: Sensor Accuracy and Calibration Standards

The following tables summarize typical accuracy specifications for common **agrometeorological** sensors and outline key calibration standards.

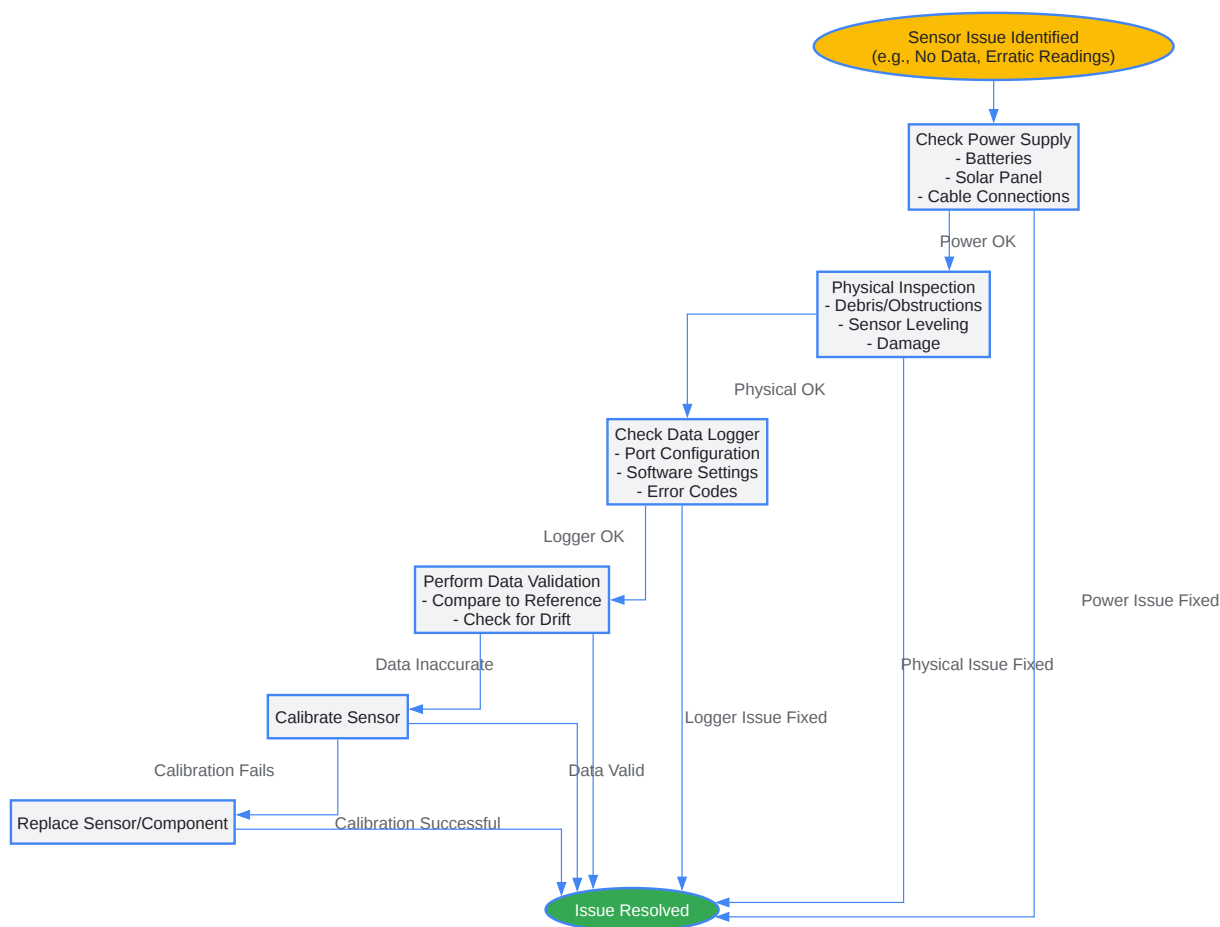
Sensor Type	Typical Accuracy	Factors Affecting Accuracy
Air Temperature	$\pm 1^{\circ}\text{F}$	Direct solar radiation, proximity to heat sources, poor ventilation. [1]
Relative Humidity	$\pm 3\%$ below 90% RH, $\pm 4\%$ – 5% above 90% RH	Sensor contamination, condensation, extreme temperatures. [1] [3]
Wind Speed	Varies by type (e.g., cup, sonic)	Obstructions causing turbulence, worn bearings, icing. [1] [13]
Wind Direction	Varies by type	Improper orientation, physical obstruction, sensor malfunction. [9]
Tipping Bucket Rain Gauge	$\pm 4\%$	Clogging, not being level, high-intensity rainfall. [17]
Pyranometer (Solar Radiation)	Varies by class (A, B, C)	Soiling of the dome, improper leveling, thermal offsets. [6]
Soil Moisture	$\pm 4\%$	Poor soil contact, air gaps, soil type, salinity. [20] [22]

Sensor	Calibration Standard/Method	Key Protocol Steps
Anemometer	IEC 61400-12-1	Calibration in a wind tunnel with a reference instrument (e.g., Pitot tube); performed at various wind speeds (e.g., 4-16 m/s). [9] [14] [23]
Pyranometer	ISO 9846 / ISO 9847	Outdoor calibration against a reference pyranometer or indoor calibration with a stable light source; requires cleaning and leveling of the sensor. [5] [15] [24]
Tipping Bucket Rain Gauge	Gravimetric Method	Slowly dripping a known volume of water into the gauge and counting the tips; adjusting the calibration screws as needed. [13]
Soil Moisture Sensor	Gravimetric Method	Correlating sensor output with the volumetric water content determined by weighing, drying, and re-weighing soil samples. [25]

Experimental Protocols & Visualizations

General Troubleshooting Workflow

The following diagram illustrates a logical workflow for troubleshooting any **agrometeorological** sensor.

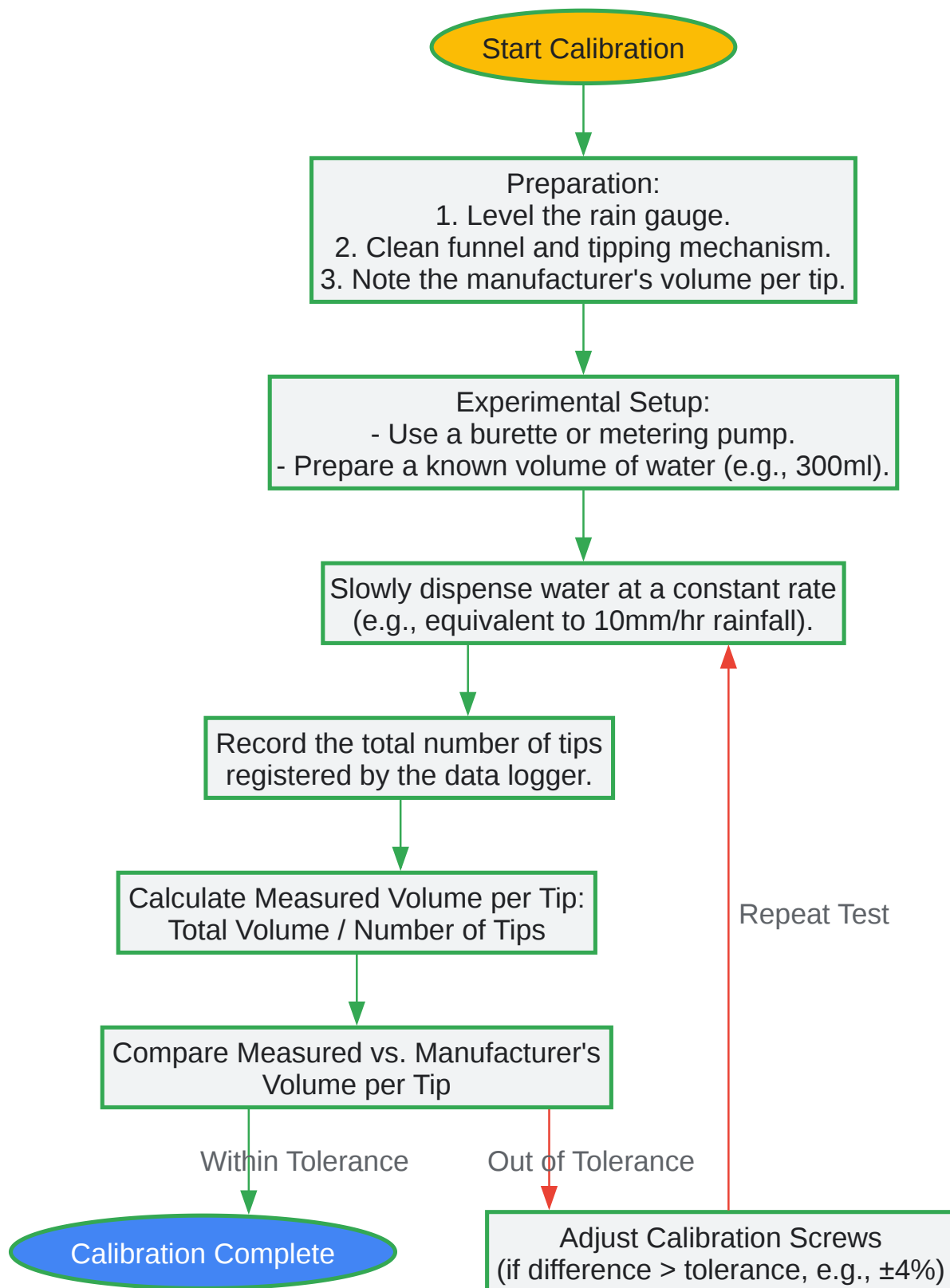


[Click to download full resolution via product page](#)

A general workflow for troubleshooting **agrometeorological** sensor issues.

Tipping Bucket Rain Gauge Calibration Protocol

This diagram outlines the experimental workflow for calibrating a tipping bucket rain gauge.



[Click to download full resolution via product page](#)

A step-by-step protocol for calibrating a tipping bucket rain gauge.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. agroclimate.org [agroclimate.org]
- 2. Temperature Sensing Issues: Troubleshooting, Tips and Solutions | Ametherm [ametherm.com]
- 3. How Does Climate Affect Sensor Accuracy? → Question [climate.sustainability-directory.com]
- 4. Six Precautions for the Installation and Maintenance of Agricultural Weather Stations [rikasensor.com]
- 5. mrclab.com [mrclab.com]
- 6. Pyranometer calibration: everything you need to know [hukseflux.com]
- 7. Calibrating rain gauge : METOS® support center [support.metos.at]
- 8. Troubleshooting, Maintenance Techniques, and Installation Requirements of Soil Moisture Sensors [niubol.com]
- 9. Anemometers Calibration - Calibrate [calibrate.co.uk]
- 10. m.youtube.com [m.youtube.com]
- 11. eagleeyecalibration.com [eagleeyecalibration.com]
- 12. instrumentchoice.com.au [instrumentchoice.com.au]
- 13. meteo.irda.qc.ca [meteo.irda.qc.ca]
- 14. research.engineering.ucdavis.edu [research.engineering.ucdavis.edu]
- 15. isocalnorthamerica.com [isocalnorthamerica.com]
- 16. trutrack.com [trutrack.com]
- 17. Maintenance and Calibration Guide for Tipping Bucket Rain Gauges [niubol.com]

- 18. Weather Station Maintenance Guide | NEWA [newa.cornell.edu]
- 19. sensoterra.com [sensoterra.com]
- 20. seeedstudio.com [seeedstudio.com]
- 21. Soil Sensor Troubleshooting [zoko-link.com]
- 22. vernier.com [vernier.com]
- 23. ams.confex.com [ams.confex.com]
- 24. How to Calibrate a Pyranometer for Precise Solar Radiation Data? | Rika Sensor [rikasensor.com]
- 25. codasensor.com [codasensor.com]
- To cite this document: BenchChem. ["Troubleshooting common issues in agrometeorological sensors"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b039676#troubleshooting-common-issues-in-agrometeorological-sensors]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com